

"CAS number and chemical data for 2-Piperidin-1-ylmethyl-acrylic acid"

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Compound of Interest

Compound Name: 2-Piperidin-1-ylmethyl-acrylic acid

Cat. No.: B1609879

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An In-Depth Technical Guide to 2-Piperidin-1-ylmethyl-acrylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Piperidin-1-ylmethyl-acrylic acid** (CAS Number: 4969-03-3), a versatile building block with significant potential in medicinal chemistry, organic synthesis, and polymer science.^{[1][2]} This document delves into its chemical identity, physicochemical properties, synthesis, reactivity, and potential applications, offering field-proven insights for its effective utilization in research and development.

Chemical Identity and Physicochemical Properties

2-Piperidin-1-ylmethyl-acrylic acid, also known as 2-(piperidin-1-ylmethyl)prop-2-enoic acid, is a bifunctional molecule incorporating a piperidine ring and an acrylic acid moiety.^[2] This unique combination imparts valuable characteristics, including enhanced reactivity and solubility, making it an attractive intermediate for the synthesis of complex molecules.^[2]

Table 1: Chemical and Physical Properties of **2-Piperidin-1-ylmethyl-acrylic acid**

Property	Value	Source
CAS Number	4969-03-3	[1]
Molecular Formula	C ₉ H ₁₅ NO ₂	[1]
Molecular Weight	169.22 g/mol	[1]
Appearance	White solid	[2]
Purity	≥97% (HPLC)	[1]
Storage Conditions	0-8 °C	[2]
MDL Number	MFCD06208437	[2]
PubChem ID	10080785	[2]

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digraph "2-Piperidin-1-ylmethyl-acrylic_acid_Structure" {  
graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=1234];  
node [shape=plaintext];
```

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// Atom coordinates (adjust as needed for a good 2D representation)
```

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C1 [label="C", pos="0,0!"];  
C2 [label="C", pos="1.5,0!"];  
C3 [label="C", pos="2.25,1.25!"];  
C4 [label="C", pos="1.5,2.5!"];  
C5 [label="C", pos="0,2.5!"];  
N6 [label="N", pos="-0.75,1.25!"];  
C7 [label="C", pos="-2.25,1.25!"];  
C8 [label="C", pos="-3,0!"];  
C9 [label="C", pos="-4.5,0!"];  
O10 [label="O", pos="-5.25,1.25!"];  
O11 [label="O", pos="-5.25,-1.25!"];  
H12 [label="H", pos="-6.0,-1.25!"];  
C13 [label="C", pos="-2.25,-1.25!"];
```

```
// Bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- N6;
N6 -- C1;
N6 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- O10 [style=double];
C9 -- O11;
O11 -- H12;
C8 -- C13 [style=double];

// Add implicit hydrogens for clarity if desired (optional)
}
```

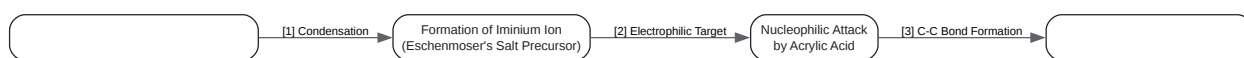
Caption: Chemical structure of **2-Piperidin-1-ylmethyl-acrylic acid**.

Synthesis and Reactivity

The synthesis of **2-Piperidin-1-ylmethyl-acrylic acid** is most plausibly achieved through a Mannich-type reaction. This three-component condensation involves the reaction of a compound with an active hydrogen atom (acrylic acid), an aldehyde (formaldehyde), and a secondary amine (piperidine).^{[3][4][5]}

Plausible Synthesis Mechanism: The Mannich Reaction

The Mannich reaction proceeds through the formation of an Eschenmoser's salt precursor, an iminium ion, from the reaction of piperidine and formaldehyde.^[4] Acrylic acid then acts as the nucleophile, attacking the iminium ion to form the final product. The use of a suitable solvent, such as glacial acetic acid, can facilitate the reaction by acting as a catalyst and allowing for higher reaction temperatures.^[6]



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Caption: Plausible Mannich reaction workflow for synthesis.

Experimental Protocol: A Generalized Approach

While a specific, peer-reviewed protocol for the synthesis of **2-Piperidin-1-ylmethyl-acrylic acid** is not readily available in the public domain, a general procedure based on established Mannich reactions can be proposed.^{[6][7]}

Materials:

- Piperidine
- Formaldehyde (aqueous solution, e.g., 37%)
- Acrylic acid
- Glacial acetic acid (solvent)
- Suitable workup and purification reagents (e.g., sodium bicarbonate, ethyl acetate, silica gel)

Procedure:

- Dissolve piperidine in glacial acetic acid in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- Cool the solution in an ice bath.
- Slowly add formaldehyde to the cooled solution with stirring.
- After the addition of formaldehyde is complete, slowly add acrylic acid to the reaction mixture.
- Remove the ice bath and allow the reaction to proceed at room temperature, followed by heating to reflux for a specified period (monitoring by TLC is recommended).
- After the reaction is complete, cool the mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent such as ethyl acetate.

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Note: The molar ratios of the reactants, reaction time, and temperature should be optimized to achieve the best yield and purity.

Reactivity Profile

The reactivity of **2-Piperidin-1-ylmethyl-acrylic acid** is dictated by its two key functional groups:

- **Acrylic Acid Moiety:** The α,β -unsaturated carbonyl system makes the molecule susceptible to nucleophilic conjugate addition (Michael addition).^[8] It can also undergo polymerization to form specialty polymers and copolymers.^[2]
- **Piperidine Ring:** The tertiary amine of the piperidine ring provides a basic site and can participate in various acid-base reactions. Its presence also influences the molecule's solubility and biological activity.

Spectroscopic Characterization (Predicted)

While experimental spectra for **2-Piperidin-1-ylmethyl-acrylic acid** are not widely published, a predicted spectroscopic profile can be inferred based on the analysis of its constituent functional groups and related structures.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Key Signals
¹ H NMR	- Signals for the vinylic protons of the acrylate group. - A singlet for the methylene protons adjacent to the piperidine nitrogen. - Multiplets for the methylene protons of the piperidine ring. - A broad singlet for the carboxylic acid proton.
¹³ C NMR	- A signal for the carbonyl carbon of the carboxylic acid. - Signals for the olefinic carbons of the acrylate group. - A signal for the methylene carbon adjacent to the piperidine nitrogen. - Signals for the carbons of the piperidine ring.[9]
FTIR	- A broad O-H stretch for the carboxylic acid. - A strong C=O stretch for the carboxylic acid. - C=C stretching and bending vibrations for the acrylate group. - C-N stretching vibrations for the piperidine ring.
Mass Spec.	- A molecular ion peak corresponding to the molecular weight (169.22). - Fragmentation patterns characteristic of the loss of the carboxylic acid group and fragmentation of the piperidine ring.

Applications in Research and Development

The unique structural features of **2-Piperidin-1-ylmethyl-acrylic acid** make it a valuable tool in several areas of chemical and pharmaceutical research.

Pharmaceutical Development

The piperidine scaffold is a privileged structure in medicinal chemistry, present in a wide range of clinically approved drugs.[10] Its incorporation can enhance a molecule's bioactivity and pharmacokinetic properties.[2] **2-Piperidin-1-ylmethyl-acrylic acid** serves as a key intermediate in the synthesis of novel pharmaceutical agents, particularly those targeting neurological disorders.[2] The acrylic acid portion allows for further functionalization and conjugation to other molecules.

Polymer Chemistry

As a functionalized monomer, **2-Piperidin-1-ylmethyl-acrylic acid** can be used in the production of specialty polymers and copolymers.[2] The resulting polymers may have applications in coatings, adhesives, and sealants, offering improved adhesion and flexibility.[2] The presence of the piperidine ring can also impart pH-responsiveness to the polymer, making it suitable for applications in drug delivery systems and smart materials.

Biochemical Research

This compound is utilized in biochemical research to study enzyme interactions and cellular processes.[2] Its structure can be modified to create probes for investigating biological mechanisms and identifying potential therapeutic targets.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Piperidin-1-ylmethyl-acrylic acid** is not readily available, a hazard assessment can be made based on its precursors, acrylic acid and piperidine.

- Acrylic Acid: It is a flammable liquid and vapor, harmful if swallowed or inhaled, and causes severe skin burns and eye damage.
- Piperidine: It is a flammable liquid and vapor, and is toxic in contact with skin or if inhaled. It also causes severe skin burns and eye damage.

General Handling Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry place away from incompatible materials.

It is imperative to consult the Safety Data Sheets for acrylic acid and piperidine before handling this compound and to perform a thorough risk assessment for any experimental work.

Conclusion

2-Piperidin-1-ylmethyl-acrylic acid is a valuable and versatile chemical entity with significant potential in diverse research and development fields. Its unique combination of a reactive acrylic acid moiety and a biologically relevant piperidine ring makes it a key building block for the synthesis of novel pharmaceuticals, advanced polymers, and biochemical probes. This guide provides a foundational understanding of its properties and potential applications, empowering researchers to explore its utility in their respective domains. Further investigation into its specific biological activities and reactivity is warranted to fully unlock its potential.

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